

Certificate of analysis for Dimethyl (2-Oxononyl)phosphonate-d15

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Compound of Interest

Compound Name: Dimethyl (2-Oxononyl)phosphonate-d15

Cat. No.: B565110

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In-Depth Technical Guide: Dimethyl (2-Oxononyl)phosphonate-d15

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical specifications and methodologies relevant to **Dimethyl (2-Oxononyl)phosphonate-d15**. Given the absence of a publicly available, specific Certificate of Analysis for this deuterated compound, this document compiles representative data based on information for the non-deuterated analogue and general analytical practices for organophosphorus compounds.

Compound Identification and Specifications

Dimethyl (2-Oxononyl)phosphonate-d15 is a deuterated stable isotope-labeled internal standard used in analytical chemistry, particularly in mass spectrometry-based quantification of the unlabeled parent compound.

Table 1: Chemical and Physical Properties

Property	Value	Source
Compound Name	Dimethyl (2-oxononyl-3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-d15)phosphonate	[1]
CAS Number	1215800-33-1	[1]
Unlabeled CAS Number	37497-25-9	[1]
Molecular Formula	C ₁₁ H ₈ D ₁₅ O ₄ P	[1]
Molecular Weight	265.23 g/mol	[1]
Appearance	Yellow Oil	[2]
Purity (typical)	≥95%	[3]
Isotopic Enrichment	Not specified, typically ≥98% for deuterated standards	
Storage	Room temperature, sealed well	[4]

Table 2: Representative Analytical Data

Analytical Test	Specification	Method
Identity (^1H NMR)	Conforms to structure	Nuclear Magnetic Resonance Spectroscopy
Identity (^{31}P NMR)	Conforms to structure	Nuclear Magnetic Resonance Spectroscopy
Identity (Mass Spec)	Conforms to structure	Mass Spectrometry (MS)
Purity (HPLC)	$\geq 95\%$	High-Performance Liquid Chromatography
Purity (GC)	$\geq 97\%$	Gas Chromatography
Residual Solvents	To be determined	Gas Chromatography-Mass Spectrometry (GC-MS)
Water Content	To be determined	Karl Fischer Titration

Experimental Protocols

The following sections detail generalized experimental methodologies for the analysis of **Dimethyl (2-Oxononyl)phosphonate-d15**. These protocols are based on standard practices for the analysis of organophosphorus compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary technique for structural elucidation and purity assessment.

2.1.1. ^1H and ^{31}P NMR Analysis

- Sample Preparation: Dissolve 10-20 mg of the compound in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3).
- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- ^1H NMR Parameters:
 - Pulse Program: Standard single-pulse experiment.

- Spectral Width: Appropriate range to cover all proton signals (e.g., 0-10 ppm).
- Acquisition Time: ~4 seconds.
- Relaxation Delay: 2 seconds.
- ³¹P NMR Parameters:
 - Pulse Program: Standard single-pulse experiment with proton decoupling.
 - Spectral Width: A range appropriate for phosphonates (e.g., -30 to 30 ppm).
- Data Analysis: The ¹H NMR spectrum is expected to show signals corresponding to the methoxy protons and the methylene protons of the phosphonate moiety. The absence of significant signals in the region of the non-deuterated nonyl chain confirms high isotopic enrichment. The ³¹P NMR will show a characteristic singlet for the phosphonate group.

Mass Spectrometry (MS)

MS is used for identity confirmation and to determine the isotopic enrichment.

- Instrumentation: A high-resolution mass spectrometer (e.g., Orbitrap or TOF) coupled to a suitable ionization source (e.g., Electrospray Ionization - ESI).
- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent (e.g., acetonitrile/water).
- MS Parameters (ESI+):
 - Ionization Mode: Positive.
 - Scan Range: m/z 100-500.
 - Capillary Voltage: ~3.5 kV.
 - Source Temperature: ~150 °C.
- Data Analysis: The mass spectrum should show the molecular ion peak corresponding to the deuterated compound. The isotopic distribution can be analyzed to confirm the level of

deuterium incorporation.

Chromatographic Analysis

Chromatography is essential for purity determination.

2.3.1. Gas Chromatography (GC)

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) or a more specific detector like a Flame Photometric Detector (FPD) or Nitrogen-Phosphorus Detector (NPD).[5]
- Column: A capillary column suitable for organophosphorus compounds (e.g., a low-polarity phase like 5% diphenyl/95% dimethyl polysiloxane).
- Oven Program:
 - Initial Temperature: 60°C (hold for 5 min).
 - Ramp: 8°C/min to 300°C (hold for 10 min).
- Injector: Splitless mode at 275°C.
- Carrier Gas: Helium at a constant flow of 1.5 mL/min.
- Data Analysis: Purity is determined by the relative peak area of the main component.

2.3.2. High-Performance Liquid Chromatography (HPLC)

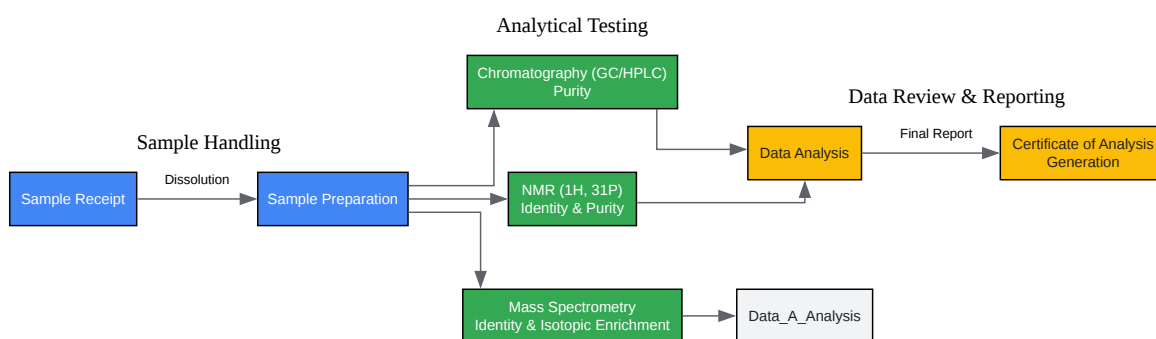
- Instrumentation: An HPLC system with a UV detector or a Mass Spectrometer (MS).
- Column: A reverse-phase C18 column.
- Mobile Phase: A gradient of water and acetonitrile, potentially with an ion-pairing reagent to improve peak shape for the polar phosphonate.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a suitable wavelength (if applicable) or MS.

- Data Analysis: Purity is assessed by the area percentage of the principal peak.

Visualizations

Analytical Workflow

The following diagram illustrates a typical workflow for the quality control analysis of **Dimethyl (2-Oxononyl)phosphonate-d15**.

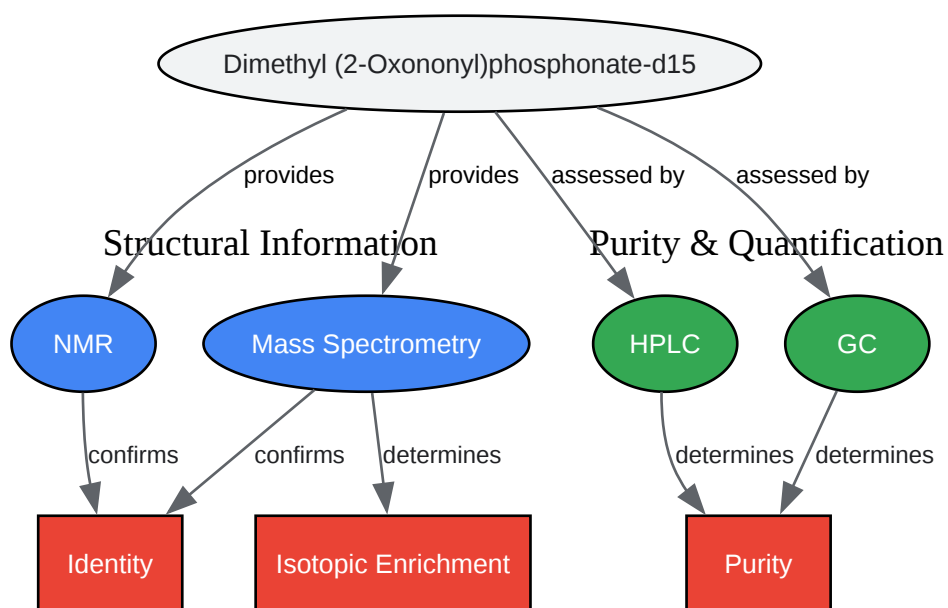


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Caption: Quality Control Workflow for **Dimethyl (2-Oxononyl)phosphonate-d15**.

Logical Relationship of Analytical Techniques

This diagram shows the relationship between different analytical techniques and the information they provide.



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